

Application Notes and Protocols: Liq as an Interlayer for Perovskite Solar Cells

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Compound of Interest

Compound Name: 8-Hydroxyquinolinolato-lithium

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These application notes provide a comprehensive overview of the use of **8-hydroxyquinolinolato-lithium** (Liq) as an interlayer in inverted perovskite solar cells (PSCs). The inclusion of a Liq buffer layer at the interface between the electron transport layer (ETL) and the metal electrode has been shown to enhance device efficiency and stability.

Introduction

Perovskite solar cells have emerged as a highly promising photovoltaic technology due to their high power conversion efficiencies (PCE) and low fabrication costs.[1] In inverted PSC architectures, the strategic placement of interlayer materials is crucial for optimizing charge extraction and transport, thereby improving overall device performance and longevity.[1] Liq, an organic semiconductor, has been effectively utilized as an interlayer to reduce the energy barrier between the ETL and the metal electrode, facilitate efficient electron extraction, and suppress ion migration, a key factor in device degradation.[1][2]

Key Benefits of Liq Interlayer

- **Enhanced Electron Extraction:** Liq helps to reduce the potential energy barrier at the ETL/electrode interface, promoting more efficient electron transport.[2]
- **Improved Device Stability:** The Liq interlayer can suppress the migration of iodide ions from the perovskite layer to the metal electrode, leading to a significant enhancement in the

operational stability of the solar cell.[2]

- Increased Power Conversion Efficiency: By optimizing charge transfer and reducing recombination losses, the Liq interlayer contributes to higher PCE.[2]

Data Presentation

The performance of inverted perovskite solar cells is significantly influenced by the thickness of the Liq interlayer. The following table summarizes the photovoltaic parameters of devices with varying Liq thicknesses, demonstrating the optimization of device performance.

Liq Thickness (nm)	Jsc (mA/cm ²)	Voc (V)	FF (%)	PCE (%)	T80 (h)
0	14.0	0.88	69.0	8.48	100
5	14.5	0.88	71.3	9.07	200
>7	{Device performance starts to decrease}				

Data extracted from a study on inverted PSCs with the structure ITO/PEDOT:PSS/CH₃NH₃PbI₃/PC70BM/Liq/Ag.[2]

Experimental Protocols

This section provides a detailed methodology for the fabrication and characterization of inverted perovskite solar cells incorporating a Liq interlayer.

Materials and Reagents

- Indium tin oxide (ITO) coated glass substrates
- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS)
- Methylammonium lead iodide (CH₃NH₃PbI₃) precursor solution

- [3][3]-Phenyl C71 butyric acid methyl ester (PC70BM)
- **8-hydroxyquinolinolato-lithium** (Liq)
- Silver (Ag)
- Appropriate solvents for each material

Device Fabrication Protocol

- Substrate Cleaning:
 - Sequentially clean the ITO-coated glass substrates in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen stream.
 - Treat the substrates with UV-ozone for 20 minutes prior to use.
- Hole Transport Layer (HTL) Deposition:
 - Spin-coat a filtered PEDOT:PSS solution onto the cleaned ITO substrates at 4000 rpm for 40 seconds.
 - Anneal the substrates at 150°C for 15 minutes in a convection oven.
- Perovskite Layer Deposition:
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Spin-coat the CH₃NH₃PbI₃ precursor solution at 4000 rpm for 30 seconds.
 - During the spin-coating process, dispense an anti-solvent (e.g., chlorobenzene) onto the substrate approximately 10 seconds before the end of the program.
 - Anneal the perovskite film at 100°C for 10 minutes.
- Electron Transport Layer (ETL) Deposition:

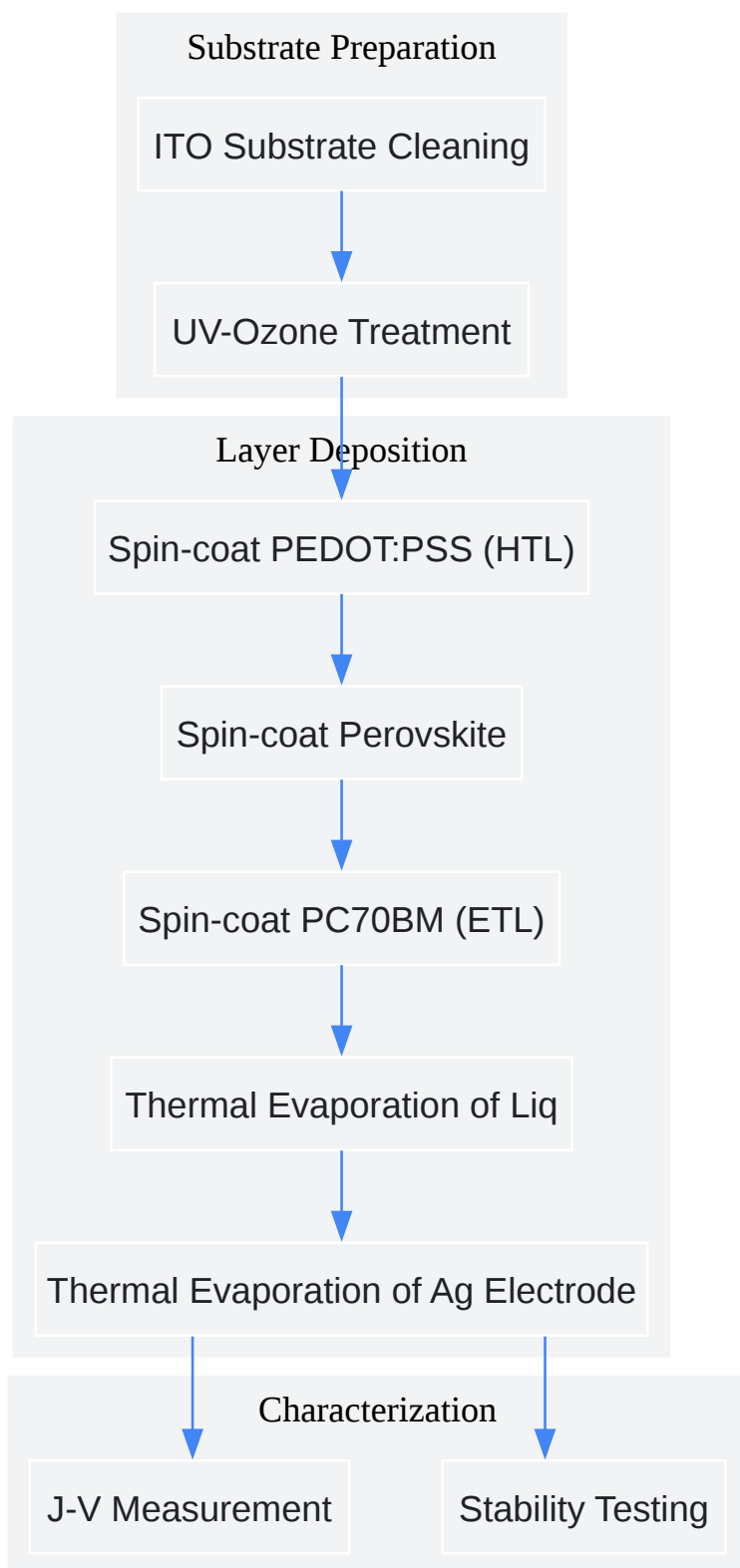
- Dissolve PC70BM in a suitable solvent (e.g., chlorobenzene).
- Spin-coat the PC70BM solution onto the perovskite layer at 2000 rpm for 30 seconds.
- Anneal the film at 80°C for 10 minutes.
- Liq Interlayer Deposition:
 - Thermally evaporate the Liq layer on top of the PC70BM layer in a high-vacuum chamber (pressure < 10^{-6} Torr).
 - Control the thickness of the Liq layer using a quartz crystal microbalance. For optimal performance, a thickness of 5 nm is recommended.[2]
- Metal Electrode Deposition:
 - Without breaking the vacuum, thermally evaporate a 100 nm thick silver (Ag) electrode on top of the Liq layer through a shadow mask to define the active area of the device.

Device Characterization

- Current Density-Voltage (J-V) Measurements:
 - Use a solar simulator with a light intensity of 100 mW/cm² (AM 1.5G) to measure the J-V characteristics of the fabricated solar cells.
 - Extract the key photovoltaic parameters: short-circuit current density (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (PCE).
- Stability Testing:
 - Monitor the device performance over time under continuous illumination in a controlled environment (e.g., nitrogen atmosphere) to determine the operational stability (e.g., T80, the time it takes for the PCE to drop to 80% of its initial value).[2]

Visualizations

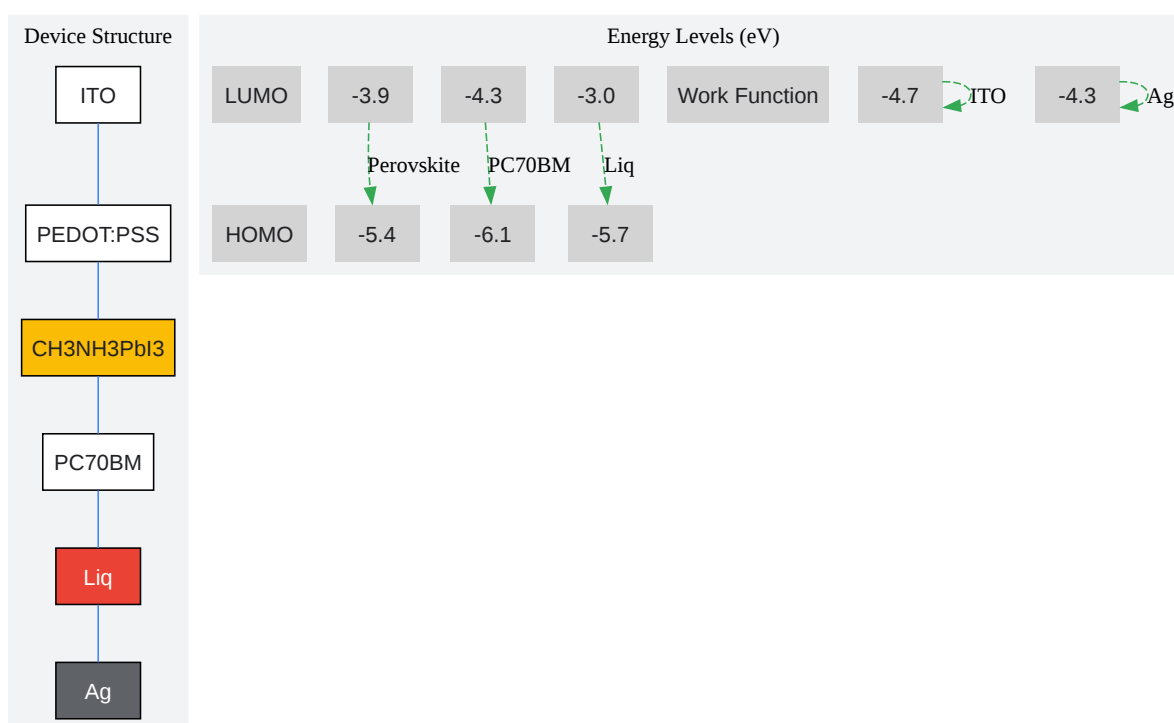
Experimental Workflow



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Caption: Experimental workflow for fabricating an inverted perovskite solar cell with a Liq interlayer.

Device Architecture and Energy Level Diagram



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Caption: Device architecture and simplified energy level diagram of the inverted perovskite solar cell.

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